

3-Chloropropylamine hydrochloride molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropropylamine
hydrochloride

Cat. No.: B046521

[Get Quote](#)

An In-depth Technical Guide to **3-Chloropropylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chloropropylamine hydrochloride (CAS: 6276-54-6) is a bifunctional organic compound widely utilized as a crucial intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2][3]} Its structure, containing both a nucleophilic amine (when deprotonated) and an electrophilic alkyl chloride, allows for versatile applications in constructing complex molecular architectures.^[4] This document provides a comprehensive overview of its chemical and physical properties, outlines common experimental protocols for its synthesis and analysis, and illustrates its utility as a molecular building block in drug development.

Core Properties and Data

3-Chloropropylamine hydrochloride is a white to off-white or yellow-beige crystalline solid.^[1] ^[5] The hydrochloride salt form enhances the compound's stability and simplifies handling compared to its free amine base.^[4] It is known to be hygroscopic and should be stored in a dry, dark place under an inert atmosphere.^[6]

Table 1: Physicochemical Properties of 3-Chloropropylamine Hydrochloride

Property	Value	Source(s)
Molecular Weight	130.02 g/mol	[1][4][7]
Molecular Formula	C ₃ H ₉ Cl ₂ N (or C ₃ H ₈ CIN·HCl)	[1][4][8][9]
CAS Number	6276-54-6	[1][10]
Appearance	White to cream/yellow crystalline powder or chunks	[1][11]
Melting Point	145-150 °C	[8]
Solubility	Soluble in water; Slightly soluble in DMSO and Methanol; Insoluble in ether, acetone, chloroform	[1][2][5]
Purity (Typical)	≥97.0% - 98%	[7][10][11]

Synthesis and Characterization Protocols

The synthesis and subsequent quality control of **3-Chloropropylamine hydrochloride** are critical for its effective use in pharmaceutical manufacturing.

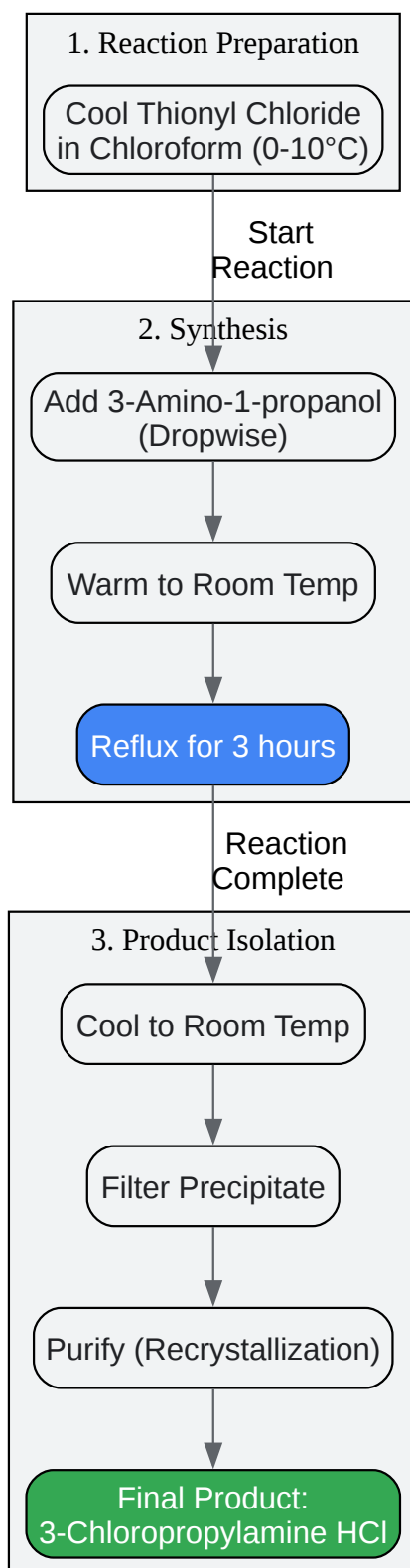
Experimental Protocol: Synthesis from 3-Amino-1-propanol

A common laboratory-scale synthesis involves the chlorination of 3-amino-1-propanol using thionyl chloride (SOCl₂).^[8]

Methodology:

- **Reaction Setup:** A solution of thionyl chloride (1.32 mmol) in anhydrous chloroform (30 mL) is prepared in a round-bottom flask equipped with a dropping funnel and a reflux condenser. The flask is cooled in an ice bath to 0-10°C.^[8]

- Addition of Reactant: 3-Amino-1-propanol (59.19 mmol) is added dropwise to the cooled thionyl chloride solution with continuous stirring.[8]
- Reaction Progression: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for 3 hours.[8]
- Product Isolation: Upon completion, the mixture is cooled to room temperature. The resulting precipitate is collected by filtration.[8]
- Purification: The crude product can be further purified by recrystallization to yield **3-Chloropropylamine hydrochloride** as a solid.[1]



[Click to download full resolution via product page](#)

General workflow for the synthesis of 3-Chloropropylamine HCl.

Protocol: Quality Control and Characterization

A standard workflow for confirming the identity and purity of a synthesized batch involves a combination of spectroscopic and chromatographic techniques.

Methodology:

- **Identity Confirmation (FTIR):** An infrared spectrum of the solid product is obtained. The spectrum is compared against a reference standard to confirm the presence of characteristic functional group absorptions.[\[11\]](#)
- **Purity Assay (Titration):** The chloride content is determined via titration to calculate the purity of the hydrochloride salt. A typical specification is $\geq 97.5\%$.[\[11\]](#)
- **Water Content (Karl Fischer):** The amount of residual water is quantified using Karl Fischer titration, with a common limit being $\leq 1.0\%$.[\[11\]](#)
- **Impurity Profiling (HPLC):** High-Performance Liquid Chromatography (HPLC) is used to detect and quantify any organic impurities. As the compound lacks a strong UV chromophore, a Refractive Index (RI) detector is often employed.[\[12\]](#) The mobile phase typically consists of an aqueous buffer and an organic modifier.

Applications in Drug Development

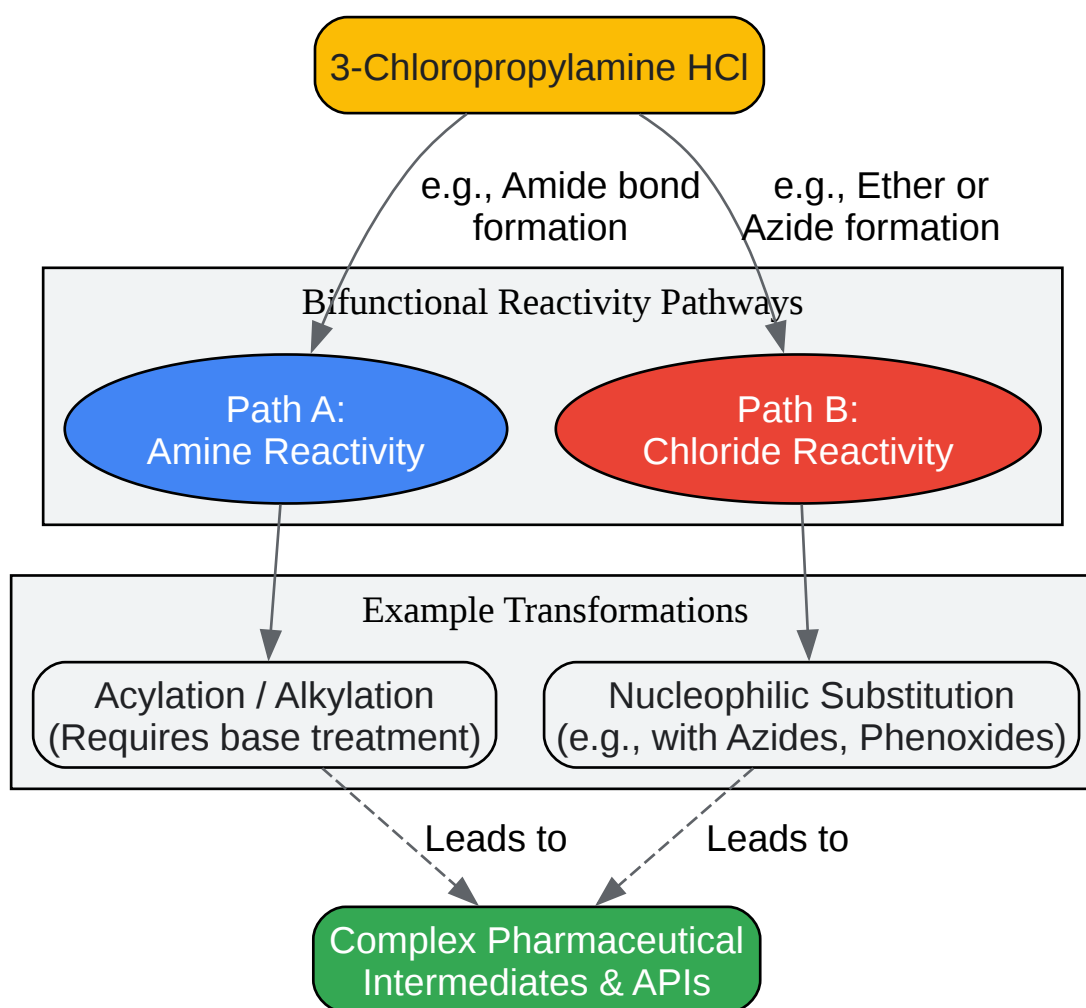
3-Chloropropylamine hydrochloride is a valuable building block due to its bifunctional nature.[\[4\]](#) For use in subsequent reactions, the free amine, 3-chloropropylamine, is typically liberated by treatment with a base.[\[2\]](#) This allows for selective reactions at either the amine or the chloride position.

Its primary application is as an intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs).[\[2\]](#)[\[3\]](#)[\[13\]](#) It is used to introduce the 3-aminopropyl moiety into a target molecule. This linker can be crucial for modulating a drug's pharmacokinetic properties, such as solubility and bioavailability, or for connecting different pharmacophores.

Example Reaction: Nucleophilic Substitution A common synthetic transformation involves the displacement of the chloride atom by a nucleophile.

Methodology:

- **3-Chloropropylamine hydrochloride** (11.5 mmol) is dissolved in water (15 mL).[2]
- Sodium azide (34.6 mmol) is added to the solution.[2]
- The mixture is heated to 80°C and stirred for 15 hours.[2]
- After the reaction, the solution is cooled and treated with a base (e.g., KOH) to deprotonate the amine, yielding 3-azidopropan-1-amine, which can be extracted with an organic solvent like ether.[2]



[Click to download full resolution via product page](#)

Logical diagram of 3-Chloropropylamine HCl's synthetic utility.

This dual reactivity makes it a key intermediate in the synthesis of various drugs, including roxatidine acetate and HIV protease inhibitors.[4][13] It is also used to create polymers for applications in drug delivery systems and tissue engineering.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. Page loading... [guidechem.com]
- 3. Wholesale 3-Chloropropylaminehydrochloride CAS:6276-54-6 Manufacturers and Suppliers | XINDAO [xindaobiotech.com]
- 4. nbinnno.com [nbinnno.com]
- 5. fishersci.com [fishersci.com]
- 6. 3-Chloropropylamine Hydrochloride | 6276-54-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. scbt.com [scbt.com]
- 8. 3-Chloropropylamine hydrochloride | 6276-54-6 [chemicalbook.com]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. labproinc.com [labproinc.com]
- 11. A15415.18 [thermofisher.com]
- 12. 3-chloropropylamine HCl - Chromatography Forum [chromforum.org]
- 13. nbinnno.com [nbinnno.com]
- To cite this document: BenchChem. [3-Chloropropylamine hydrochloride molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046521#3-chloropropylamine-hydrochloride-molecular-weight\]](https://www.benchchem.com/product/b046521#3-chloropropylamine-hydrochloride-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com